

In-depth Technical Guide: 5-Fluorobenzo[c]isoxazole-3-carbonitrile

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Compound of Interest

Compound Name: 5-Fluorobenzo[c]isoxazole-3-carbonitrile

Cat. No.: B071622

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the commercial availability, properties, and potential synthesis of **5-Fluorobenzo[c]isoxazole-3-carbonitrile**. Extensive research indicates that this specific chemical compound is not readily available from commercial suppliers. No catalog listings, pricing, or direct purchase options were found for **5-Fluorobenzo[c]isoxazole-3-carbonitrile**. Chemical databases such as PubChem also lack an entry for this precise structure.

Consequently, detailed experimental protocols, quantitative data, and specific signaling pathway information for **5-Fluorobenzo[c]isoxazole-3-carbonitrile** are not available in the public domain.

However, this guide provides information on commercially available, closely related isomers and a general overview of synthetic approaches for the isoxazole scaffold, which may be of value to researchers interested in this class of compounds.

Commercial Availability of Related Isomers

While **5-Fluorobenzo[c]isoxazole-3-carbonitrile** is not commercially available, a positional isomer, 6-Fluorobenzo[d]isoxazole-3-carbonitrile (CAS No. 1314937-26-2), can be sourced from various suppliers. The availability of this and other related fluorinated benzisoxazole

derivatives suggests that while the specific target of this guide may require custom synthesis, the general chemical class is accessible for research purposes.

Below is a summary of a supplier for a related isomer:

Supplier	Compound Name	CAS Number	Additional Information
BLD Pharm	6-Fluorobenzo[d]isoxazole-3-carbonitrile	1314937-26-2	Further details on purity and availability can be obtained from the supplier. [1]

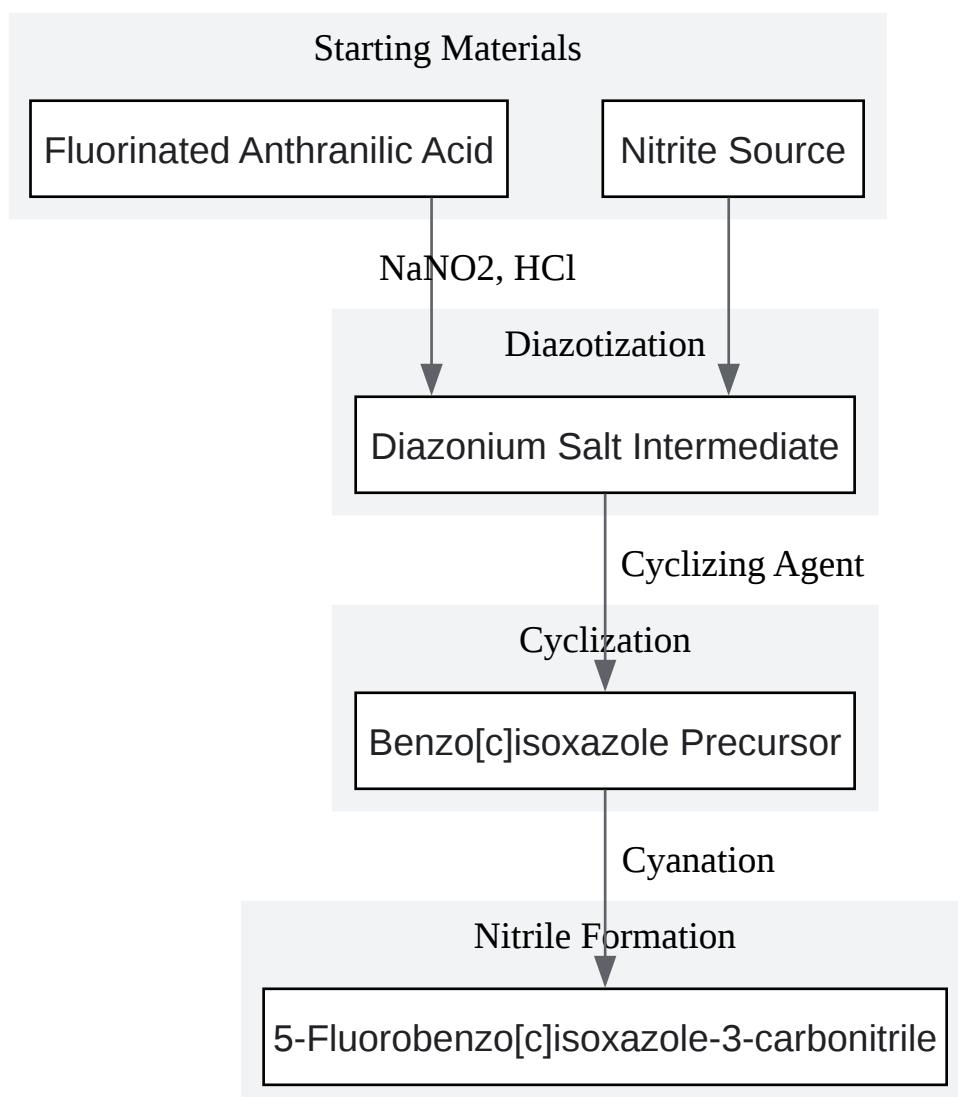
It is important to note that the biological and chemical properties of positional isomers can differ significantly. Therefore, data for the 6-fluoro isomer should not be considered a direct substitute for the 5-fluoro isomer.

Experimental Protocols and Methodologies

Due to the lack of commercial availability and published research on **5-Fluorobenzo[c]isoxazole-3-carbonitrile**, no specific experimental protocols for its use or synthesis can be provided.

However, the synthesis of isoxazole derivatives is well-documented in the scientific literature. Common synthetic routes often involve 1,3-dipolar cycloaddition reactions. For instance, the reaction of a nitrile oxide with an alkyne is a fundamental method for constructing the isoxazole ring. The synthesis of substituted benzisoxazoles may involve the cyclization of appropriately substituted precursors.

A general synthetic pathway for a substituted benzo[c]isoxazole is illustrated in the diagram below. This represents a plausible, though not specific, route that could be adapted for the synthesis of the target compound.



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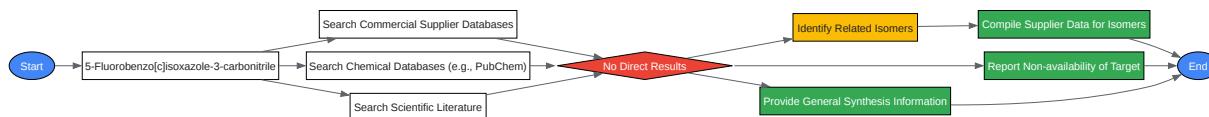
A potential synthetic route for **5-Fluorobenzo[c]isoxazole-3-carbonitrile**.

Signaling Pathways and Biological Activity

There is no published information regarding the involvement of **5-Fluorobenzo[c]isoxazole-3-carbonitrile** in any specific signaling pathways or its biological activity. The broader class of isoxazoles is known to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer effects, making them attractive scaffolds in drug discovery.^{[2][3]}

Logical Workflow for Information Retrieval

The process to determine the availability and technical details of **5-Fluorobenzo[c]isoxazole-3-carbonitrile** followed a structured approach, which is visualized below.



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Workflow for the information retrieval process.

Conclusion

For researchers, scientists, and drug development professionals interested in **5-Fluorobenzo[c]isoxazole-3-carbonitrile**, it is crucial to recognize that this compound is not a stock chemical and will likely require custom synthesis. While the lack of available data presents a challenge, the accessibility of related isomers and the well-established chemistry of isoxazoles provide a foundation for future research and development efforts in this area. It is recommended that any party interested in this specific molecule consult with a custom synthesis provider to explore the feasibility and cost of its production.

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References

- 1. 1314937-26-2|6-Fluorobenzo[d]isoxazole-3-carbonitrile|BLDpharm [bldpharm.com]
- 2. The synthetic and therapeutic expedition of isoxazole and its analogs - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Synthesis of some new isoxazole compounds and their biological tyrosinase and antioxidant activities - PMC [pmc.ncbi.nlm.nih.gov]
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